

addressing batch-to-batch variation of Ep300/CREBBP-IN-2

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Compound of Interest

Compound Name: Ep300/CREBBP-IN-2

Cat. No.: B15140443

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Technical Support Center: Ep300/CREBBP-IN-2

Welcome to the technical support center for **Ep300/CREBBP-IN-2**. This resource is designed for researchers, scientists, and drug development professionals to provide guidance on the use of this inhibitor and to troubleshoot common issues, with a particular focus on addressing batch-to-batch variation.

Overview of Ep300/CREBBP-IN-2

Ep300/CREBBP-IN-2 is a potent and orally active small molecule inhibitor of the histone acetyltransferases (HATs) p300 (also known as EP300 or KAT3B) and CREB-binding protein (CREBBP or CBP or KAT3A).[1] These two proteins are highly homologous and act as transcriptional co-activators, playing a crucial role in regulating gene expression by acetylating histone and non-histone proteins. Dysregulation of p300 and CREBBP activity is implicated in various diseases, particularly in cancer, making them important therapeutic targets.[2]

Mechanism of Action: **Ep300/CREBBP-IN-2** exerts its inhibitory effect by competing with the cofactor acetyl-CoA for the active site of the p300/CBP HAT domain. This prevents the transfer of acetyl groups to lysine residues on substrate proteins, thereby modulating gene expression programs controlled by these acetyltransferases.

Chemical Properties:

| Property | Value |
|---------------------------|--|
| CAS Number | 2259641-59-1 |
| Molecular Formula | C ₂₆ H ₂₇ F ₃ N ₄ O ₄ |
| Molecular Weight | 516.51 g/mol |
| IC ₅₀ (p300) | 0.052 µM |
| IC ₅₀ (CREBBP) | 0.148 µM |

Source: AbMole BioScience[1]

Frequently Asked Questions (FAQs)

Q1: How should I store **Ep300/CREBBP-IN-2**?

A1: For long-term storage, the solid compound should be stored at -20°C. For short-term storage, 4°C is acceptable. Once dissolved in a solvent, stock solutions should be stored at -80°C for up to six months or -20°C for up to one month to minimize degradation. Avoid repeated freeze-thaw cycles.

Q2: What is the recommended solvent for dissolving **Ep300/CREBBP-IN-2**?

A2: Dimethyl sulfoxide (DMSO) is the most common solvent for preparing stock solutions of **Ep300/CREBBP-IN-2**. For cell-based assays, ensure the final concentration of DMSO in the culture medium is low (typically <0.5%) to avoid solvent-induced toxicity.

Q3: What is the expected purity of a new batch of **Ep300/CREBBP-IN-2**?

A3: A high-quality batch of **Ep300/CREBBP-IN-2** should have a purity of ≥98%, as determined by methods such as High-Performance Liquid Chromatography (HPLC) and Nuclear Magnetic Resonance (NMR) spectroscopy. Always refer to the Certificate of Analysis (CoA) provided by the supplier for batch-specific purity information.

Q4: Can this inhibitor be used in animal studies?

A4: Yes, **Ep300/CREBBP-IN-2** is described as orally active, suggesting its suitability for in vivo studies in animal models.[1] However, appropriate formulation and dosage will need to be determined based on the specific animal model and experimental design.

Troubleshooting Guide

Issue 1: Inconsistent Results Between Batches

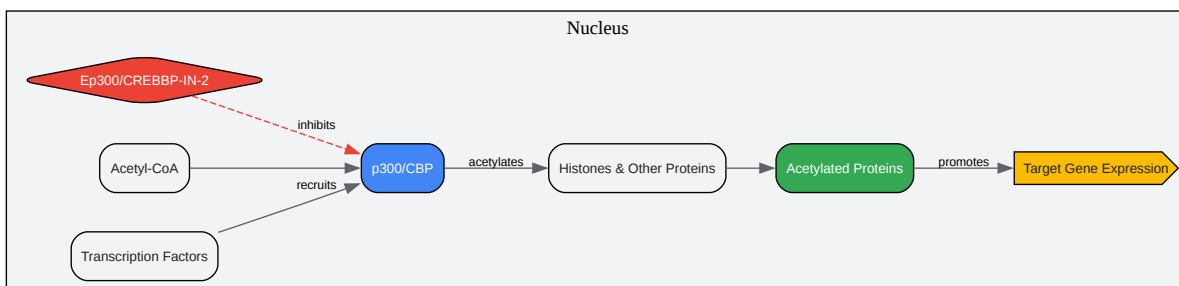
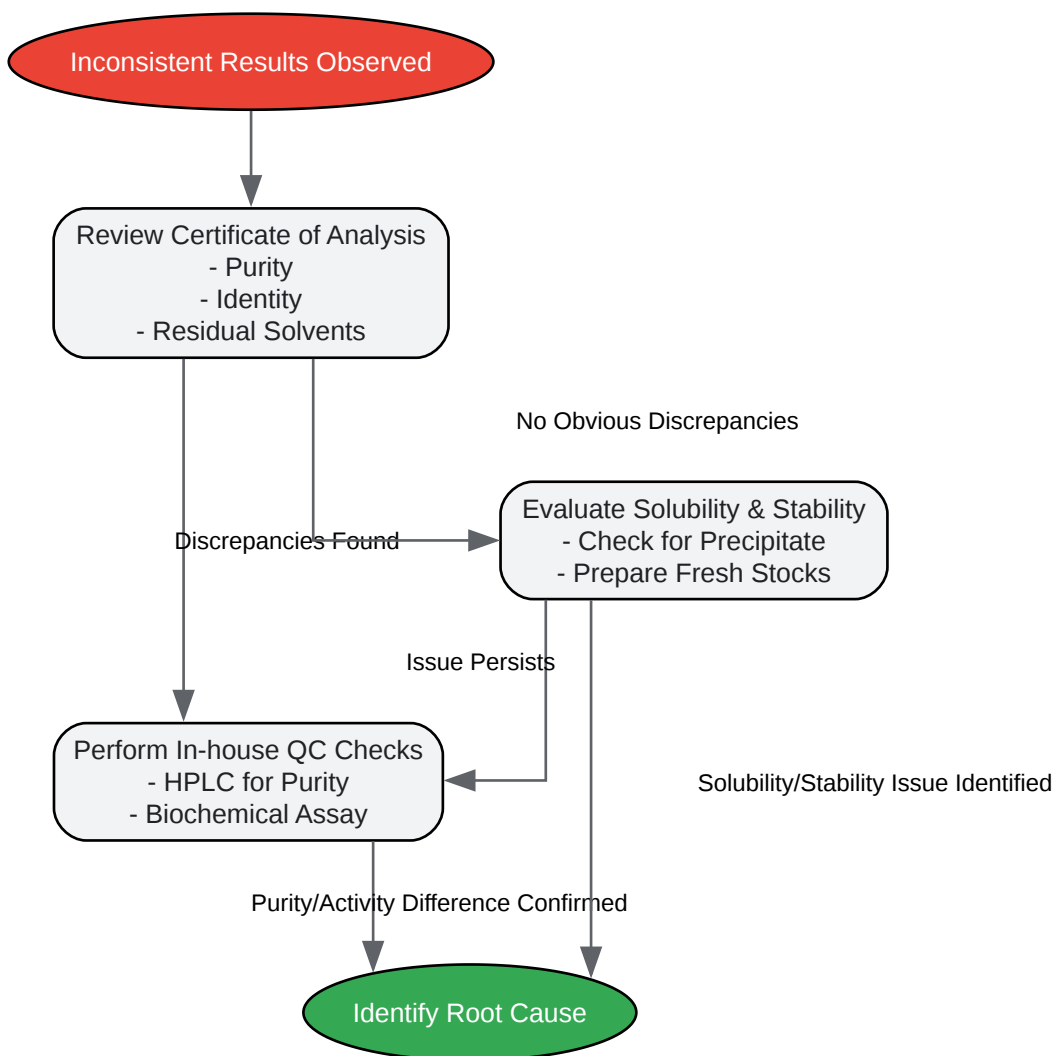
Q: We have observed a significant difference in the potency of two different batches of **Ep300/CREBBP-IN-2** in our cellular assays. How can we troubleshoot this?

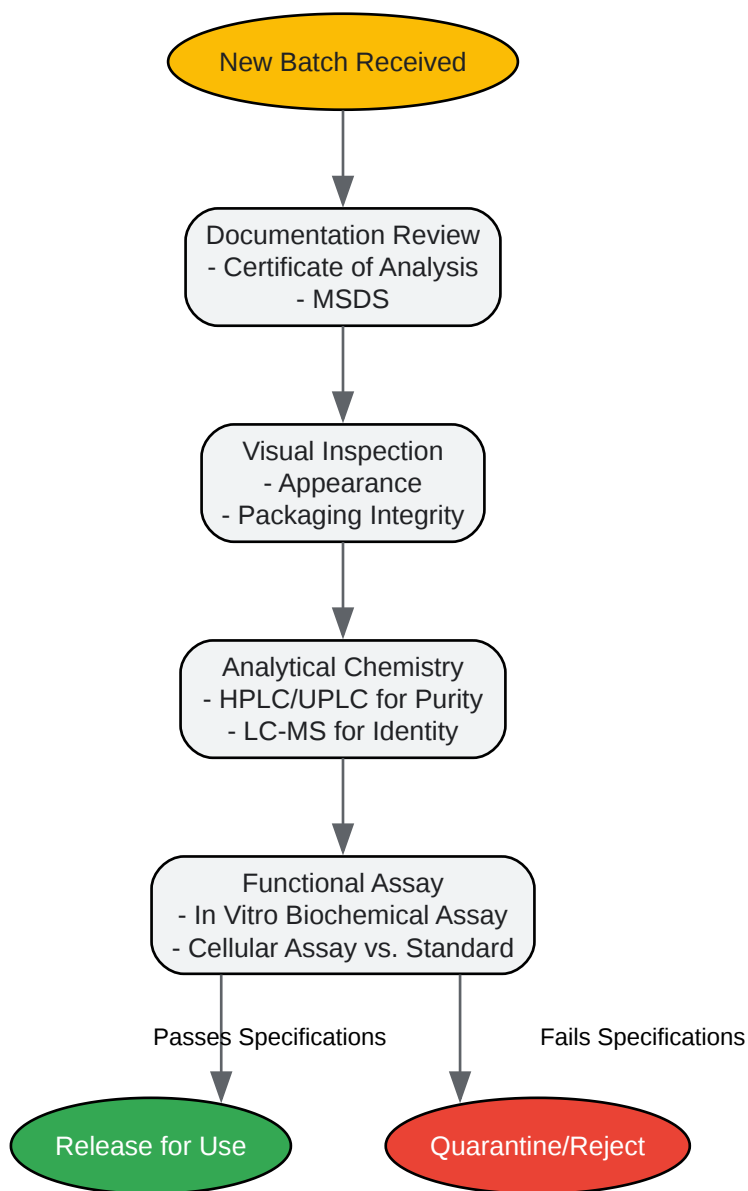
A: Batch-to-batch variation is a common challenge with small molecule inhibitors. Here's a systematic approach to identify the cause:

- Review the Certificate of Analysis (CoA):
 - Purity: Compare the purity of the two batches. A lower purity in one batch could mean a higher concentration of inactive or even antagonistic impurities.
 - Identity Confirmation: Ensure that the spectral data (e.g., $^1\text{H-NMR}$, Mass Spectrometry) on the CoA confirms the correct chemical structure.
 - Residual Solvents: Check for significant differences in residual solvent content, which can affect the accurate weighing of the compound.
- Perform Quality Control (QC) Checks:
 - Analytical Chemistry: If possible, perform in-house analytical chemistry to confirm the identity and purity of each batch. HPLC is a valuable tool for this.
 - In Vitro Assay: Test both batches in a cell-free biochemical assay using recombinant p300 or CREBBP protein. This will determine if the observed difference is due to a direct effect on the target enzyme or a more complex cellular effect.
- Evaluate Solubility and Stability:
 - Solubility: Ensure both batches are fully dissolved. Incomplete dissolution can lead to a lower effective concentration. Visually inspect the stock solution for any precipitate.

- **Stability:** Consider the age of the stock solutions and how they have been stored. The compound may degrade over time, especially if not stored properly. Prepare fresh stock solutions from both batches and repeat the experiment.

Visualizing the Troubleshooting Workflow





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References

- 1. abmole.com [abmole.com]

- 2. The Role of CREBBP/EP300 and Its Therapeutic Implications in Hematological Malignancies - PMC [pmc.ncbi.nlm.nih.gov]
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